

N,N'-Dinitrourea: A Comprehensive Technical Guide to its Chemical Properties

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Compound of Interest

Compound Name: Urea, N,N'-dinitro-

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For Researchers, Scientists, and Drug Development Professionals

N,N'-dinitrourea (DNU), a powerful and sensitive energetic material, has garnered significant interest as a precursor for the synthesis of other high-energy compounds.^[1] This technical guide provides an in-depth overview of the chemical properties of DNU, focusing on its synthesis, stability, decomposition, and reactivity. The information is presented to be a valuable resource for researchers and professionals working with energetic materials.

Physicochemical Properties

N,N'-dinitrourea is a white crystalline solid with a high density and a positive oxygen balance, making it a subject of interest in the field of energetic materials.^[1] However, its practical application is limited by its sensitivity to friction and impact, as well as its low thermal stability.^[1] It is also chemically labile, particularly in the presence of acids and water, which can lead to decomposition and even spontaneous ignition.^{[1][2]} When purified and stored in a desiccator, it can be stable for several weeks.^[1]

Property	Value	Source
Molecular Formula	CH ₂ N ₄ O ₅	[3]
Molecular Weight	150.05 g/mol	[3]
Density	1.98 g/cm ³	[1][4]
Calculated Density (at 90 K)	2.067 g/cm ³	[5]
Oxygen Balance	+21.33%	[1]
Calculated Heat of Formation (gas phase, ΔfH°298)	24.88 kJ/mol	[5][6]

Spectroscopic Data

Spectroscopic methods are crucial for the identification and characterization of N,N'-dinitrourea.

Spectroscopic Data	Description	Source
Infrared (IR) Spectroscopy (KBr)	Characterized by a low-frequency stretching vibration (3200, 3180 cm^{-1}) of the N-H bond involved in hydrogen bonding. The C=O stretching vibration is observed at 1760 cm^{-1} , and the NO_2 group vibrations are seen at 1620–1600 cm^{-1} .	
Infrared (IR) Spectroscopy (Acetone solution)	High-frequency stretching vibrations for the C=O group (1780 cm^{-1}) and for the NO_2 group (1620–1610 cm^{-1}).	
UV Spectroscopy (Aqueous solution)	The dinitrourea anion exhibits absorption at 272–275 nm.	
Mass Spectrometry (Electron Impact)	Does not show a molecular ion peak (m/z 150) due to thermal instability. Major fragments observed at m/z 18 (H_2O), 28 (CO, N_2), 30 (NO), 44 (CO_2 , N_2O), 46 (NO_2), and 62 (NH_2NO_2).	[1]

Synthesis of N,N'-Dinitrourea

The primary method for synthesizing N,N'-dinitrourea is the nitration of urea. Several nitrating agents and conditions have been explored to optimize the yield and purity of the product.

Experimental Protocol: Nitration of Urea with Mixed Acid

A common and effective method for the synthesis of DNU involves the nitration of urea using a mixture of concentrated nitric acid and sulfuric acid (or oleum) at low temperatures.[1][2]

Materials:

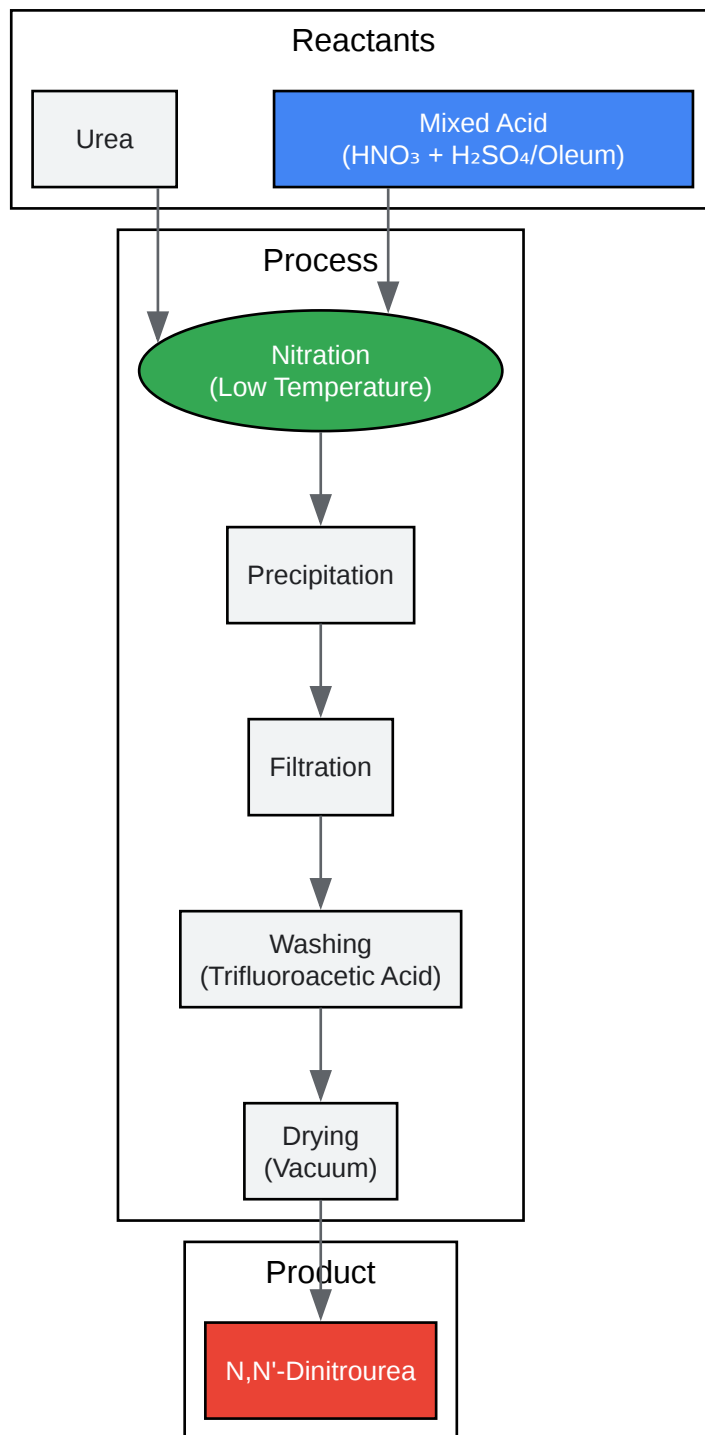
- Urea
- 95-98% Sulfuric Acid or 20% Oleum[1][2]
- 100% Nitric Acid[1][2]
- Trifluoroacetic acid (for washing)[1]
- Ice bath

Procedure:

- A mixture of sulfuric acid (or oleum) and nitric acid is prepared and cooled to between -15°C and 0°C in an ice bath.[1][2]
- Urea is added portion-wise to the stirred acid mixture, ensuring the temperature does not exceed 5°C.[1][2]
- After the addition of urea is complete, the reaction mixture is stirred for an additional 30 minutes at 0-5°C, during which a white precipitate of N,N'-dinitrourea forms.[1][2]
- The precipitate is filtered off and washed multiple times with cold trifluoroacetic acid to remove residual acidic impurities.[1]
- The purified N,N'-dinitrourea is then dried under vacuum.[1][2]

The yield of DNU can be as high as 83.2% under optimized conditions.[4][7]

Synthesis of N,N'-Dinitrourea

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Caption: Experimental workflow for the synthesis of N,N'-dinitrourea.

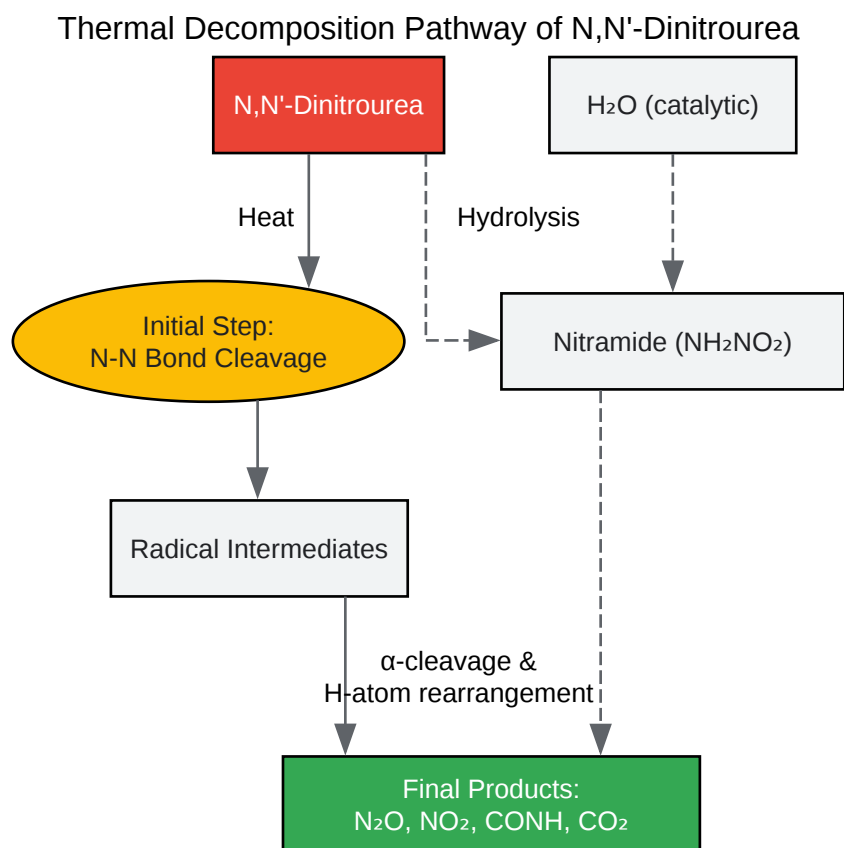
Thermal Decomposition

N,N'-dinitrourea is thermally unstable and its decomposition has been studied using various analytical techniques.

Thermal Analysis Data

Analysis Method	Observation	Source
Thermogravimetric Analysis (TGA)	Weight loss begins between 80 and 90°C, with a significant mass loss occurring between 110 and 120°C.	[1]
Differential Scanning Calorimetry (DSC)	Shows an exothermic decomposition that correlates with the mass loss observed in TGA.	[1]
Ignition Test (Wood's metal bath)	Ignition temperature was found to be between 91°C and 93°C.	[1]

The thermal decomposition mechanism is complex. Experimental and theoretical studies suggest that the initial step is the homolytic cleavage of the N-N bond.[8] The decomposition is nearly complete before 100°C and results in the formation of various gaseous products including N₂O, NO₂, CON, and CONH.[8] The presence of water can also lead to the formation of nitramide (NH₂NO₂) and carbon dioxide.[1]



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Caption: Proposed thermal decomposition pathway of N,N'-dinitrourea.

Chemical Reactivity

N,N'-dinitrourea exhibits reactivity characteristic of nitramines and is susceptible to nucleophilic attack and reactions with bases.

- Reaction with Bases: DNU reacts with bases to form the corresponding acidic or neutral salts.[4]
- Reaction with Hydrazine: It reacts with hydrazine to yield 4-nitrosemicarbazide.[4]
- Reaction with Hydroxylamine: The reaction with hydroxylamine leads to the formation of N-hydroxy-N'-nitrourea.[4]

- Reaction with Formaldehyde: Depending on the reaction conditions, it reacts with formaldehyde to form various hydroxymethyl derivatives of N-nitroamines.[4]
- Hydrolysis: In the presence of water, especially with traces of acid, DNU undergoes hydrolysis to produce nitramide and carbon dioxide.[1][2] This reaction is a convenient method for the synthesis of nitramide.[4]

Sensitivity

A critical aspect of the chemical properties of N,N'-dinitrourea is its high sensitivity to external stimuli, which is a significant consideration for its handling and application.

Sensitivity Test	Result	Source
BAM Impact Sensitivity (2 kg drop weight)	5 J	[1]
BAM Friction Sensitivity	5 N	[1]

These values indicate that N,N'-dinitrourea is a very sensitive material and must be handled with extreme caution using appropriate safety measures.[1]

Conclusion

N,N'-dinitrourea is a high-energy material with interesting chemical properties, but its high sensitivity and thermal instability currently limit its direct applications. However, its role as a precursor in the synthesis of more stable and powerful energetic materials remains an active area of research. A thorough understanding of its chemical properties, as outlined in this guide, is essential for its safe handling and for the development of new synthetic methodologies in the field of energetic materials.

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